

"N-(4-Bromophenyl)phthalimide IUPAC name and synonyms"

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Compound of Interest

Compound Name: *N-(4-Bromophenyl)phthalimide*

CAS No.: 40101-31-3

Cat. No.: B1266653

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<-48> A Technical Guide to **N-(4-Bromophenyl)phthalimide** for Advanced Research

Abstract

This technical guide provides a comprehensive overview of **N-(4-Bromophenyl)phthalimide**, a key intermediate in organic synthesis. It details the compound's nomenclature, including its IUPAC name and various synonyms, alongside its critical physicochemical properties. The guide outlines a standard laboratory-scale synthesis protocol, discusses its significant applications in the development of pharmaceuticals and functional materials, and provides essential safety and handling information. This document is intended for researchers, chemists, and professionals in the field of drug development and materials science who utilize N-substituted phthalimides as versatile chemical building blocks.

Nomenclature and Identification

Precise identification of a chemical compound is fundamental for scientific communication and reproducibility. **N-(4-Bromophenyl)phthalimide** is known by several names across different chemical databases and suppliers.

The internationally recognized IUPAC name for this compound is 2-(4-bromophenyl)isoindole-1,3-dione[1]. This systematic name precisely describes the molecular structure, indicating a 4-bromophenyl group attached to the nitrogen atom (position 2) of the isoindole-1,3-dione core.

Common Synonyms:

- **N-(4-Bromophenyl)phthalimide**[1][2][3]
- N-p-Bromophenylphthalimide[1]
- 2-(4-Bromophenyl)isoindoline-1,3-dione[1]
- 4-Phthalimido-1-bromobenzene[1]
- 2-(4-Bromo-phenyl)-isoindole-1,3-dione[1][3][4]

Chemical Identifiers:

- CAS Number: 40101-31-3[1][2][3]
- Molecular Formula: C₁₄H₈BrNO₂[1][3][5]
- InChIKey: DNQCPYWSXMATIN-UHFFFAOYSA-N[1][5]

Physicochemical Properties

Understanding the physical and chemical properties of **N-(4-Bromophenyl)phthalimide** is crucial for its handling, storage, and application in chemical reactions. The compound is a solid at room temperature, typically appearing as a white to off-white crystalline powder[6].

Property	Value	Source(s)
Molecular Weight	302.13 g/mol	[1]
Melting Point	203-209 °C	[6]
Appearance	White to Almost white powder/crystal	[6]
Purity	>98.0% (typically by HPLC)	
Storage Temperature	Room Temperature (cool, dark place recommended)	

Synthesis and Reactivity

N-substituted phthalimides are commonly synthesized through the condensation of phthalic anhydride with a primary amine. This reaction is a cornerstone of organic chemistry, often used to protect amine groups or as a key step in the Gabriel synthesis of primary amines.

General Synthesis Protocol

The preparation of **N-(4-Bromophenyl)phthalimide** involves the reaction of phthalic anhydride with 4-bromoaniline.

Reaction: Phthalic Anhydride + 4-Bromoaniline → **N-(4-Bromophenyl)phthalimide** + H₂O

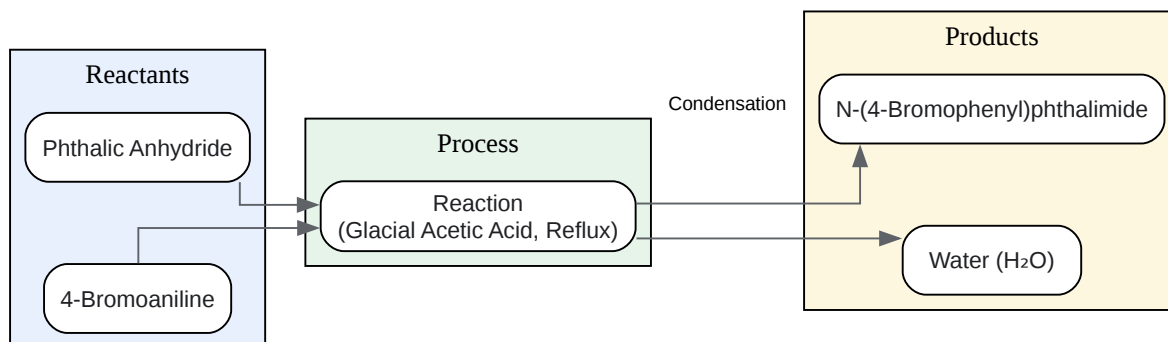
Step-by-Step Methodology:

- **Reactant Combination:** In a round-bottom flask equipped with a reflux condenser, combine equimolar amounts of phthalic anhydride and 4-bromoaniline.
- **Solvent Addition:** Add a suitable high-boiling solvent, such as glacial acetic acid, to facilitate the reaction.
- **Heating:** Heat the mixture to reflux for several hours. The reaction progress can be monitored using Thin Layer Chromatography (TLC).

- Isolation: Upon completion, the reaction mixture is cooled to room temperature. The product, being a solid, will often precipitate out of the solution.
- Purification: The crude product is collected by filtration, washed with a cold solvent (e.g., ethanol or water) to remove unreacted starting materials and impurities, and then dried. Recrystallization from a suitable solvent like ethanol or acetic acid can be performed for further purification.

Chemical Reactivity

The chemical utility of **N-(4-Bromophenyl)phthalimide** stems from its distinct reactive sites. The phthalimide group itself is relatively stable, but the bromine atom on the phenyl ring is a key functional handle. It can participate in a variety of cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), allowing for the introduction of new carbon-carbon or carbon-heteroatom bonds. This makes the compound a versatile intermediate for constructing more complex molecular architectures[1].



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Caption: Synthesis workflow for **N-(4-Bromophenyl)phthalimide**.

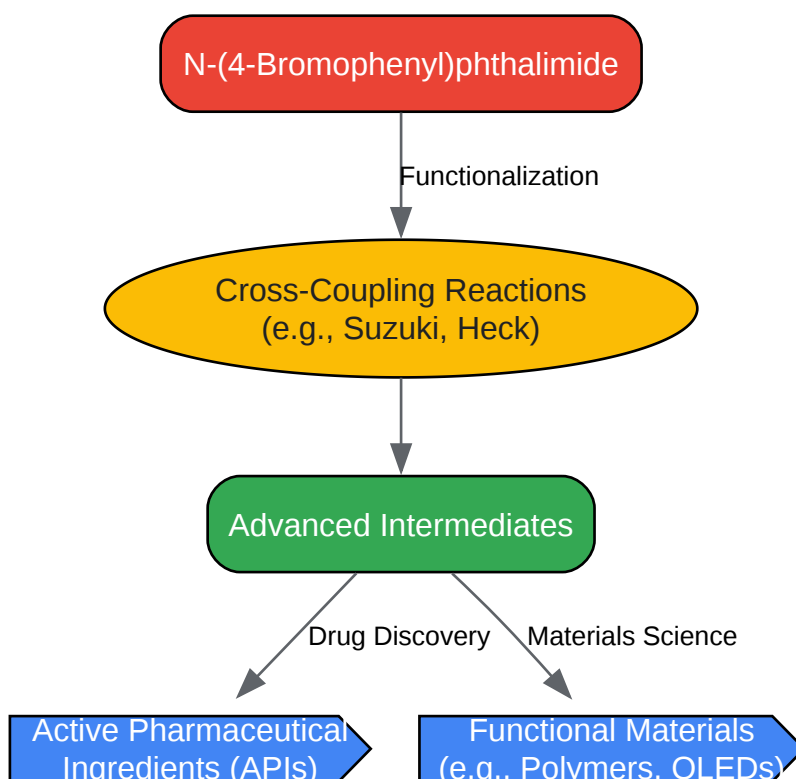
Applications in Research and Development

The phthalimide moiety is a significant structural motif in medicinal chemistry, appearing in a range of biologically active compounds. Phthalimide derivatives have demonstrated a wide

array of therapeutic activities, including anti-inflammatory, antitumor, and antimicrobial effects[7].

N-(4-Bromophenyl)phthalimide serves as a crucial starting material or intermediate in the synthesis of these more complex molecules:

- **Pharmaceutical Intermediates:** The compound is a building block for creating novel drug candidates. The bromophenyl group allows for molecular elaboration, enabling the synthesis of libraries of compounds for screening and lead optimization in drug discovery programs[3][8]. While specific drugs derived directly from this compound are not detailed in the provided results, its utility is analogous to other N-substituted phthalimides used in synthesizing active pharmaceutical ingredients (APIs)[8][9][10].
- **Materials Science:** It can be used in the synthesis of specialty chemicals and advanced materials[8]. The rigid phthalimide structure and the reactive bromine site make it suitable for creating polymers or functional molecules for applications in electronics, such as OLEDs[3].
- **Organic Synthesis:** Beyond specific applications, it is a valuable reagent for academic and industrial research, enabling the exploration of new synthetic pathways and the construction of diverse organic compounds[8].



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Caption: Role as a versatile chemical intermediate.

Safety and Handling

Proper handling of **N-(4-Bromophenyl)phthalimide** is essential in a laboratory setting. According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, this compound presents specific hazards.

- GHS Pictogram: Exclamation Mark
- Signal Word: Warning
- Hazard Statement: H302: Harmful if swallowed[6].
- Precautionary Statements:
 - P264: Wash skin thoroughly after handling[6].

- P270: Do not eat, drink or smoke when using this product.
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth[6].
- P501: Dispose of contents/container to an approved waste disposal plant[6].

Researchers should always consult the full Safety Data Sheet (SDS) provided by the supplier before handling this chemical. Standard personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times.

Conclusion

N-(4-Bromophenyl)phthalimide, or 2-(4-bromophenyl)isoindole-1,3-dione, is a well-characterized and synthetically versatile compound. Its stable phthalimide core and reactive bromophenyl group make it an invaluable intermediate for the synthesis of a wide range of target molecules. From the development of novel pharmaceuticals to the creation of advanced functional materials, this compound provides a reliable and adaptable platform for chemical innovation. A thorough understanding of its properties, synthesis, and safe handling procedures is paramount for its effective and responsible use in research and development.

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